Application Note: 2-(Methylthio)phenyl Isothiocyanate in Click Chemistry & Modular Synthesis

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Compound of Interest	
Compound Name:	*2-(Methylthio)phenyl isothiocyanate*
CAS No.:	*51333-75-6*
Cat. No.:	*B1581594*

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Introduction: The "Sulfur-Click" Module

2-(Methylthio)phenyl isothiocyanate is a bifunctional electrophile that serves as a robust "click" reagent for primary amines. While the term "click chemistry" traditionally refers to azide-alkyne cycloadditions, the isothiocyanate-amine ligation fulfills the click criteria: it is high-yielding, stereospecific, generates no offensive byproducts, and proceeds in benign solvents (including aqueous mixtures).

This specific reagent is unique due to the 2-(methylthio) group. Unlike simple phenyl isothiocyanate, the ortho-SMe group acts as:

- A Steric Modulator: It enhances the hydrolytic stability of the formed thiourea bond.
- A Latent Reactive Handle: The sulfide can be oxidized to a sulfoxide/sulfone (activating the ring for nucleophilic aromatic substitution) or participate in oxidative cyclizations to form benzothiazoles or benzimidazoles.

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Chemical Profile

Property	Specification
Chemical Name	2-(Methylthio)phenyl isothiocyanate
CAS Number	51333-75-6
Molecular Formula	$C_8H_7NS_2$
Molecular Weight	181.28 g/mol
Physical State	Liquid (Pale yellow to orange)
Boiling Point	149–150 °C (10 mmHg)
Density	1.227 g/mL
Reactivity Class	Hard/Soft Electrophile (Thio-carbonyl attack)

Mechanistic Pathways

The utility of **2-(Methylthio)phenyl isothiocyanate** lies in its divergent reactivity. It reacts with nucleophiles (amines) to form stable thioureas, which can then serve as endpoints (bioconjugates) or intermediates for heterocycle synthesis.

Pathway Diagram

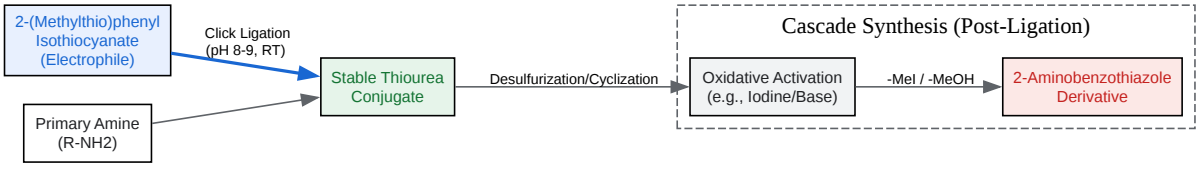

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Figure 1: Divergent reaction pathways. The primary "click" event is the formation of the thiourea. Subsequent activation can yield benzothiazole heterocycles.

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Protocol 1: Chemoselective Ligation (Bioconjugation)

This protocol describes the labeling of a primary amine-containing scaffold (e.g., a peptide lysine side chain or a small molecule tracer) with the 2-(methylthio)phenyl motif.

Objective: To covalently attach the 2-(methylthio)phenyl tag to a target molecule via a stable thiourea linkage.

Materials

- Reagent: **2-(Methylthio)phenyl isothiocyanate** (CAS 51333-75-6).[1][2][3][4][5][6][7][8]
- Substrate: Molecule containing a primary amine ($R\text{-}NH_2$).
- Solvent: DMF or DMSO (for organic substrates); Carbonate buffer pH 9.0 / DMSO mixture (for water-soluble peptides).
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA).

Step-by-Step Methodology

- Preparation: Dissolve the amine substrate (1.0 equiv) in the chosen solvent (concentration 0.1 – 0.5 M).
  - Note: If using a salt form of the amine (e.g., hydrochloride), add 1.5–2.0 equiv of TEA to neutralize.
- Addition: Add **2-(Methylthio)phenyl isothiocyanate** (1.1 – 1.2 equiv) dropwise to the amine solution at Room Temperature (RT).
  - Tip: The reagent is a liquid; density 1.227 g/mL allows for volumetric dosing.
- Incubation: Stir the reaction mixture at RT for 2–4 hours.
  - Monitoring: Monitor consumption of the amine by TLC or LC-MS. The product (thiourea) is typically more hydrophobic than the starting amine.

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- Quenching (Optional): If excess ITC remains, add a scavenger amine (e.g., Tris buffer or ethanolamine) and stir for 30 mins.
- Purification:
  - Small Molecules: Dilute with ethyl acetate, wash with water and brine, dry over Na_2SO_4, and concentrate. Purify via silica gel chromatography (eluting with Hexane/EtOAc).
  - Peptides: Direct purification via preparative HPLC (C18 column, Water/Acetonitrile gradient).

Expected Outcome: A chemically stable N-(2-(methylthio)phenyl)-N'-alkyl thiourea.

Protocol 2: Modular Benzimidazole/Benzothiazole Synthesis

This protocol utilizes the **2-(methylthio)phenyl isothiocyanate** as a building block for "Diversity Oriented Synthesis" (DOS). It exploits the ortho-substituent to drive cyclization.

Objective: Synthesis of a 2-amino-benzothiazole or benzimidazole derivative.

Mechanism Insight

While simple oxidative cyclization of phenyl thioureas yields benzothiazoles, the ortho-SMe group allows for specific "displacement" pathways. A common route involves the activation of the thiourea sulfur (using iodine or Cu(I)) which attacks the aromatic ring. However, with the ortho-SMe, a more distinct pathway is the desulfurative cyclization or guanidinylation if diamines are used.

Selected Method: Iodine-Mediated Cyclodesulfurization to 2-Aminobenzothiazoles (Note: This pathway typically involves loss of the methyl group or rearrangement, depending on exact conditions. Below is the standard oxidative closure).

Materials

- Precursor: The Thiourea conjugate formed in Protocol 1.
- Oxidant: Iodine (I_2) or Phenyliodine(III) diacetate (PIDA).

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- Base: Potassium Carbonate (K_2CO_3).
- Solvent: Dichloromethane (DCM) or Ethanol.

Step-by-Step Methodology

- Dissolution: Dissolve the thiourea (1.0 mmol) in DCM (10 mL).
- Activation: Add K_2CO_3 (2.0 equiv) followed by Iodine (1.1 equiv) slowly at 0°C.
- Reaction: Allow the mixture to warm to RT and stir for 3–6 hours.
  - Observation: The reaction often changes color (iodine consumption).
- Work-up: Quench with saturated aqueous $Na_2S_2O_3$ (sodium thiosulfate) to remove excess iodine. Extract with DCM.
- Analysis: The product will show a distinct mass shift (loss of 2H typical for ring closure, or loss of SMe/Me depending on the specific competition between the thiourea sulfur and the ortho-SMe).
  - Note: Literature suggests that for ortho-alkylthio thioureas, the S-dealkylation can occur to form the benzothiazole ring.

Safety and Handling (E-E-A-T)

- Toxicity: Isothiocyanates are potent electrophiles and skin sensitizers. They are lachrymators. Handle only in a fume hood.
- Storage: Store at 2–8°C under an inert atmosphere (Nitrogen/Argon). Moisture sensitive (can hydrolyze to amine over long periods).
- Incompatibility: Avoid strong oxidizers (unless intended for cyclization) and strong bases (hydrolysis risk).

References

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